

Bromochloromethane proper disposal procedures

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Compound of Interest

Compound Name: Bromochloromethane

Cat. No.: B122714

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Proper management and disposal of **bromochloromethane** are critical for ensuring laboratory safety and environmental protection. As a halogenated solvent, it is classified as a hazardous waste and must be handled according to strict protocols. Adherence to these procedures minimizes risks of exposure, which can cause skin, eye, and respiratory irritation, and prevents environmental contamination.^{[1][2][3]}

Immediate Safety and Handling

Before handling **bromochloromethane**, ensure all necessary safety measures are in place.

1. Engineering Controls:

- Always handle **bromochloromethane** inside a properly functioning and certified laboratory chemical fume hood.^[4]
- Ensure that an eyewash station and a safety shower are readily accessible.^[2]

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles with side shields or a full face shield.^{[1][5]}
- Skin Protection: A lab coat is required.^[6] Wear chemically resistant gloves, such as nitrile or PVC. Always consult the glove manufacturer's compatibility chart for the specific chemical.^{[1][7]}

- Respiratory Protection: If working outside a fume hood is unavoidable, respiratory protection may be required. This necessitates enrollment in a formal Respiratory Protection Program.[\[4\]](#)[\[8\]](#)

Waste Collection and Segregation

Proper segregation and collection of **bromochloromethane** waste is a crucial step in the disposal process. Halogenated solvents require separate waste streams from non-halogenated waste to ensure proper treatment and to manage disposal costs effectively.[\[6\]](#)[\[9\]](#)

Step 1: Select an Appropriate Waste Container

- Use a compatible container made of polyethylene or glass.[\[4\]](#)[\[7\]](#)
- Crucially, do not use metal containers. Halogenated solvents can degrade to form acids, which will corrode metal. Avoid aluminum, galvanized steel, brass, or copper containers.[\[1\]](#)[\[4\]](#)
- The container must have a secure, tightly-sealing screw cap to prevent leaks and the escape of vapors.[\[4\]](#)[\[6\]](#)

Step 2: Label the Container

- A "Dangerous Waste" or "Hazardous Waste" label must be affixed to the container before any waste is added.[\[4\]](#)[\[9\]](#)
- The label must clearly identify the contents, for example: "Waste: **Bromochloromethane**" and list all chemical constituents and their approximate percentages.[\[6\]](#)[\[9\]](#)

Step 3: Segregate the Waste

- Halogenated vs. Non-Halogenated: Never mix **bromochloromethane** or other halogenated solvents with non-halogenated solvent waste.[\[6\]](#)[\[7\]](#)
- Incompatible Materials: Do not mix **bromochloromethane** waste with acids, bases, strong oxidizing agents, or reactive metals such as aluminum, magnesium, or zinc.[\[2\]](#)[\[4\]](#)

Waste Storage

Collected waste must be stored safely in a designated Satellite Accumulation Area while awaiting pickup.

- Location: Store containers in a cool, dry, and well-ventilated area, away from direct sunlight, heat, or any sources of ignition.[2][4]
- Containment: Store the waste container within secondary containment, such as a polypropylene tub, to contain any potential leaks.[4]
- Security: Keep containers in a secured area or one that is only accessible to authorized personnel.[8][10]
- Condition: Ensure the container is kept tightly closed except when actively adding waste.[9] Store it in an upright position.[1]

Disposal Procedures

Disposal of **bromochloromethane** is strictly regulated. It must never be disposed of down the drain or through evaporation.[4]

Step 1: Requesting Pickup

- Once the waste container is approximately three-quarters full or is no longer being used, arrange for its collection.[9]
- Submit a chemical waste collection request form to your institution's Environmental Health and Safety (EHS) department or equivalent authority.[4][9]

Step 2: Final Disposal

- Your EHS department will transport the waste to a licensed waste disposal facility.[11]
- All disposal activities must comply with local, state, and federal regulations.[1][2]

Spill Management

In the event of a spill, immediate and appropriate action is required.

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE, including gloves and eye protection.[\[1\]](#)
 - Contain the spill using an inert absorbent material like vermiculite, sand, or chemical spill pillows.[\[5\]](#)[\[12\]](#)[\[13\]](#) Do not use combustible materials.[\[7\]](#)
 - Carefully collect the absorbed material into a sealable container and label it as hazardous waste.[\[7\]](#)[\[12\]](#)
 - Request a hazardous waste pickup from EHS.[\[9\]](#)
- Major Spills:
 - Evacuate the area immediately and move upwind.[\[1\]](#)
 - Alert your institution's emergency responders and the EHS department, providing the location and nature of the hazard.[\[1\]](#)[\[9\]](#)
 - Restrict access to the spill area.[\[7\]](#)

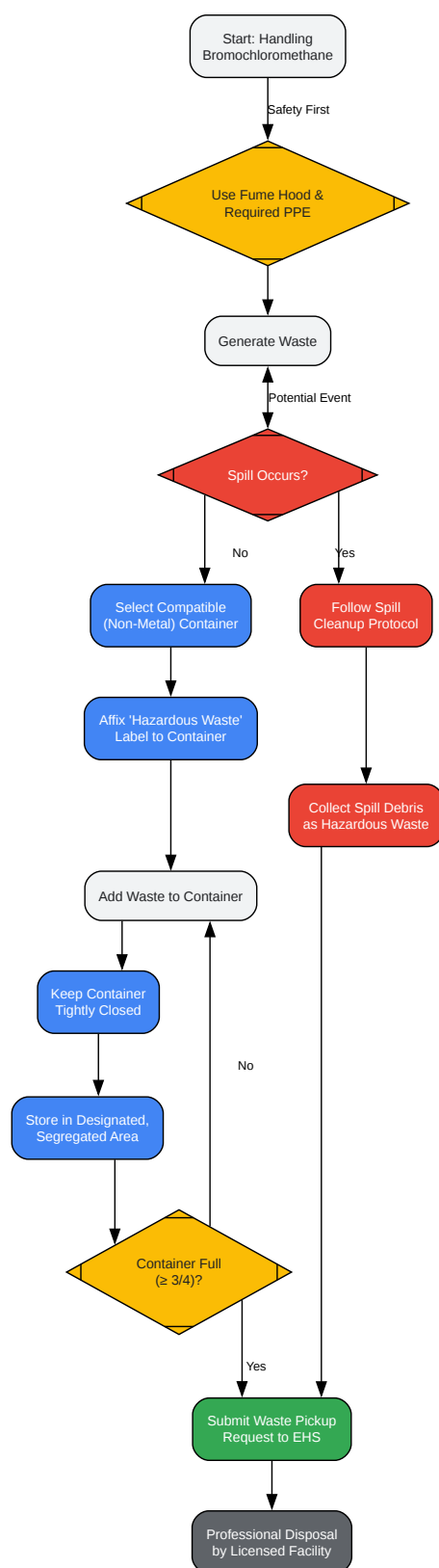
Data Presentation: Properties and Exposure Limits

The following table summarizes key quantitative data for **bromochloromethane**.

| Property / Limit | Value | Reference |
|---------------------------------|-----------------------------------|-----------|
| Occupational Exposure Limits | | |
| OSHA PEL (8-hr TWA) | 200 ppm (1050 mg/m ³) | [2] |
| ACGIH TLV (8-hr TWA) | 200 ppm | [2] |
| NIOSH REL (TWA) | 200 ppm (1050 mg/m ³) | [2] |
| NIOSH IDLH | 2000 ppm | [2] |
| Physical Properties | | |
| Density | 1.991 g/cm ³ | [10][13] |
| Boiling Point | 68 °C (154.4 °F) | [13] |
| Environmental Data | | |
| Ozone Depletion Potential (ODP) | 0.12 | [10] |

Experimental Protocols & Workflows

The proper disposal of **bromochloromethane** follows a structured workflow designed to ensure safety and compliance at every step, from initial handling to final disposal by a certified facility.



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Caption: Workflow for the safe disposal of **bromochloromethane** waste.

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